

An In-depth Technical Guide to (3-Fluorophenyl)carbamic acid benzyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Fluorophenyl)carbamic acid
benzyl ester

Cat. No.: B141135

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and a representative synthetic workflow for **(3-Fluorophenyl)carbamic acid benzyl ester**, a compound of interest in synthetic and medicinal chemistry.

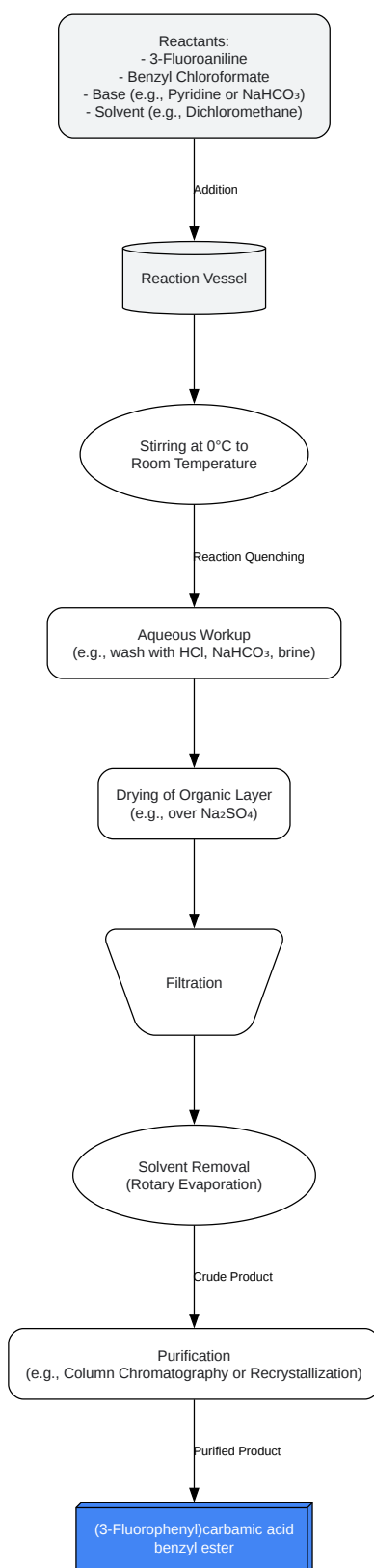
Core Compound Data

(3-Fluorophenyl)carbamic acid benzyl ester is an organic compound featuring a fluorinated phenyl ring linked to a carbamate group, which in turn is esterified with a benzyl group. Its chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ FNO ₂	[1]
Molecular Weight	245.25 g/mol	[1]
CAS Number	149524-47-0	[1][2][3][4][5]
Topological Polar Surface Area (TPSA)	38.33 Å ²	[6]
LogP	3.5744	[6]
Hydrogen Bond Donors	1	[6]
Hydrogen Bond Acceptors	2	[6]
Rotatable Bonds	3	[6]

Synthetic Workflow

The synthesis of **(3-Fluorophenyl)carbamic acid benzyl ester** can be achieved through the reaction of 3-fluoroaniline with benzyl chloroformate. This reaction is a common method for the formation of carbamates from an amine and a chloroformate. A generalized experimental workflow for this synthesis is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scienceopen.com [scienceopen.com]
- 2. 149524-47-0 CAS MSDS ((3-Fluorophenyl)carbamic acid benzyl ester) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 杭州辰通生化科技有限公司 [dulaber.com]
- 4. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 杭州辰通生化科技有限公司 [dulaber.com]
- 5. (3-Fluorophenyl)carbamic acid benzyl ester - CAS:149524-47-0 - 阿镁生物 [amaybio.com]
- 6. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (3-Fluorophenyl)carbamic acid benzyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141135#3-fluorophenyl-carbamic-acid-benzyl-ester-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com